

Physicochemical Properties of Citronitrile: A Technical Guide

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Compound of Interest

Compound Name: Citronitrile

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Introduction

Citronitrile, chemically known as 3,7-Dimethyl-6-octenenitrile, is a monoterpene nitrile primarily utilized as a fragrance ingredient in a wide array of consumer products, including perfumes, soaps, detergents, and lotions.^{[1][2][3]} Its characteristic fresh, citrusy, and slightly floral-green aroma makes it a valuable component in fragrance compositions.^{[2][4]} This technical guide provides a comprehensive overview of the physicochemical properties of **Citronitrile**, along with relevant experimental methodologies and a representative synthesis workflow.

Physicochemical Data

The following tables summarize the key physicochemical properties of **Citronitrile**. It is important to note that some variations in reported values exist across different commercial and technical sources. These discrepancies may arise from differences in measurement conditions and sample purity.

Table 1: General and Physical Properties of **Citronitrile**

Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₁₇ N	[1][5][6]
Molecular Weight	151.25 g/mol	[1][5][6]
Appearance	Clear to pale yellow liquid	[1][4]
Odor Profile	Fresh, citrusy, with floral and herbal notes	[2][4]
Melting Point	15 °C	[1]
Boiling Point	225.5 °C to 248.1 °C at 760 mmHg	[4][6]
Density	0.836 - 0.849 g/cm ³	[1][4][6]
Refractive Index	1.445	[1][6]

Table 2: Solubility and Partitioning Properties of **Citronitrile**

Property	Value	Source(s)
Solubility in Water	37.76 mg/L @ 25 °C (estimated)	[1]
Solubility in Organic Solvents	Soluble in alcohols	[7]
logP (o/w)	3.130	[7]

Table 3: Safety-Related Properties of **Citronitrile**

Property	Value	Source(s)
Flash Point	109.7 °C to 122 °C	[4][6]
Vapor Pressure	0.0247 mmHg @ 25 °C	[6]
Vapor Density	6.0 (Air = 1)	[7]

Experimental Protocols

Detailed experimental protocols for the determination of all physicochemical properties for **Citronitrile** are not readily available in public literature. However, standardized methods for organic compounds can be applied.

Determination of Boiling Point (Capillary Method)

The boiling point of **Citronitrile** can be determined using the capillary method, a technique suitable for small sample volumes.

Principle: A liquid's boiling point is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. In this method, a small amount of the liquid is heated in a tube with an inverted capillary. As the liquid heats, the air in the capillary is replaced by the substance's vapor. At the boiling point, a rapid stream of bubbles will emerge from the capillary. The boiling point is recorded as the temperature at which the liquid re-enters the capillary upon cooling.^{[8][9][10]}

Procedure:

- A small sample of **Citronitrile** (a few milliliters) is placed in a small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the test tube containing the sample.
- The test tube is attached to a thermometer and heated in a controlled manner using a heating mantle or an oil bath.
- The temperature is slowly increased until a continuous stream of bubbles emerges from the open end of the capillary tube.
- The heating is then discontinued, and the apparatus is allowed to cool slowly.
- The temperature at which the liquid begins to enter the capillary tube is recorded as the boiling point.^{[8][9][10]}

Determination of Solubility

The solubility of **Citronitrile**, particularly in water and organic solvents, is a key parameter for its application in various formulations.

Principle: Solubility is the property of a solute to dissolve in a solvent to form a homogeneous solution. For a liquid like **Citronitrile**, its miscibility with different solvents can be determined by simple mixing experiments. For quantitative determination of solubility in water, analytical techniques such as gas chromatography are often employed after reaching equilibrium.

Procedure for Qualitative Solubility:

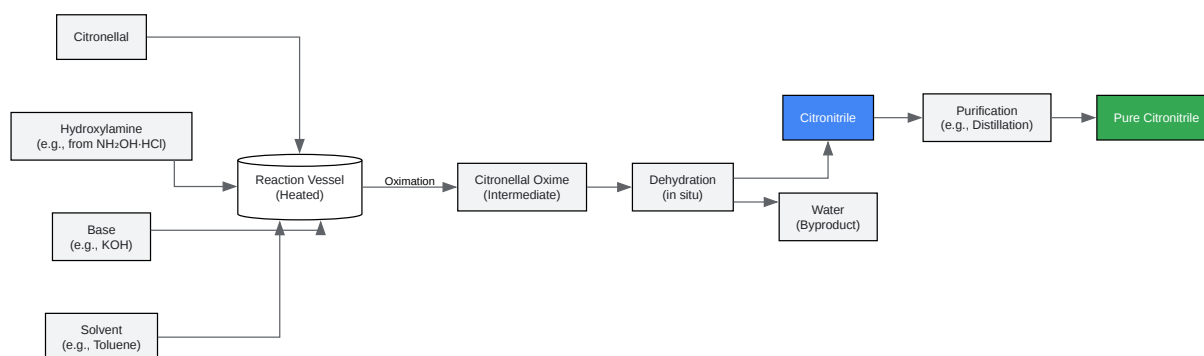
- To a test tube containing a small volume of the solvent (e.g., water, ethanol), add a few drops of **Citronitrile**.
- The mixture is agitated vigorously.
- The formation of a single, clear phase indicates solubility, while the presence of turbidity or phase separation indicates insolubility or partial solubility.[\[11\]](#)

Procedure for Quantitative Solubility in Water (General Approach):

- An excess amount of **Citronitrile** is added to a known volume of water in a sealed container.
- The mixture is agitated at a constant temperature for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
- The mixture is then allowed to stand, and the aqueous phase is carefully separated.
- The concentration of **Citronitrile** in the aqueous phase is determined using an analytical technique such as Gas Chromatography-Mass Spectrometry (GC-MS) by comparing the response to a calibration curve prepared with known concentrations of **Citronitrile**.[\[12\]](#)

Synthesis of Citronitrile

Citronitrile is commercially synthesized from Citronellal. A common method involves a two-step, one-pot reaction of oximation followed by dehydration.



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Caption: A simplified workflow for the synthesis of **Citronitrile** from Citronellal.

This process typically involves the reaction of Citronellal with a hydroxylamine salt in the presence of a base to form the intermediate Citronellal oxime. This intermediate is then dehydrated in the same reaction vessel to yield **Citronitrile**.^{[13][14]} The final product is then purified, commonly through distillation.

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